

An In-depth Technical Guide to Formaldehyde Hydrazone: Discovery, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Formaldehyde hydrazone*

Cat. No.: *B192779*

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Abstract

Formaldehyde hydrazone ($\text{CH}_2=\text{NNH}_2$), the simplest of the hydrazone class of organic compounds, is a versatile and reactive molecule that has found significant utility in synthetic chemistry. Formed by the condensation of formaldehyde and hydrazine, this compound serves as a crucial building block and intermediate in a variety of chemical transformations. Its unique reactivity, particularly as a formyl anion equivalent, has made it a valuable tool in the construction of complex molecular architectures. This technical guide provides a comprehensive overview of the discovery and history of **formaldehyde hydrazone**, its physicochemical properties, detailed experimental protocols for its synthesis, and its applications in modern organic chemistry and toxicology.

Discovery and Historical Context

The history of **formaldehyde hydrazone** is intrinsically linked to the discovery of its constituent parts: formaldehyde and hydrazine.

- Formaldehyde (CH_2O) was first reported in 1859 by the Russian chemist Aleksandr Butlerov, though it was not conclusively identified until 1868 by August Wilhelm von Hofmann.

- Hydrazine (N_2H_4) was first isolated in 1887 by the German chemist Theodor Curtius, who had been working with organic diazides.^[1] Curtius also made significant contributions to the understanding of hydrazones.^[2]

The formation of hydrazones through the condensation of hydrazines with aldehydes and ketones became a fundamental reaction in organic chemistry. Emil Fischer, who coined the name "hydrazine" in 1875, utilized this reaction to form osazones from sugars, a key method for their differentiation.^[3] The Wolff-Kishner reduction, discovered independently by N. Kishner in 1911 and Ludwig Wolff in 1912, utilizes a hydrazone intermediate to reduce a carbonyl group to a methylene group, further highlighting the synthetic importance of this functional group.^[4]

While a singular "discovery" of the parent **formaldehyde hydrazone** is not prominently documented, its formation is a straightforward application of the well-established condensation reaction. Its significance grew with the understanding of its utility as a synthetic building block and its role in biological systems.

Physicochemical and Spectroscopic Data

Formaldehyde hydrazone is a reactive and relatively unstable compound. Its properties are summarized in the table below. Due to its instability, much of the detailed spectroscopic data available in the literature is for its more stable derivatives, such as formaldehyde dimethylhydrazone or formaldehyde 2,4-dinitrophenylhydrazone.

Property	Value	Source(s)
Molecular Formula	CH ₄ N ₂	[5][6]
Molecular Weight	44.056 g/mol	[5][6]
IUPAC Name	Methylidenehydrazine	[5][6]
CAS Number	6629-91-0	[5][6]
Boiling Point	78.2°C at 760 mmHg	[7]
Density	0.91 g/cm ³	[7]
Refractive Index	1.412	[7]
Flash Point	1.1°C	[7]
¹ H NMR (CDCl ₃)	For Formaldehyde Dimethylhydrazone: Signals are present, but specific shifts for the parent compound are not readily available in the cited literature.	[8]
¹³ C NMR (CDCl ₃)	For Formaldehyde Dimethylhydrazone: Signals are present, but specific shifts for the parent compound are not readily available in the cited literature.	[8]
IR Spectrum (KBr)	Key stretches include N-H, C=N, and C-H bands. Specific peak positions for the parent compound are available through spectral databases.	[5]

Experimental Protocols

The synthesis of hydrazones is typically achieved through the condensation reaction of a carbonyl compound with a hydrazine.[7]

General Synthesis of Formaldehyde Hydrazone

The most fundamental method for preparing **formaldehyde hydrazone** is the direct condensation of formaldehyde with hydrazine.^[7] The reaction proceeds via a nucleophilic attack of the hydrazine nitrogen on the carbonyl carbon, followed by dehydration.^[7]

Reaction Scheme:



General Procedure:

- Formaldehyde (or a source thereof, such as paraformaldehyde or formalin) is dissolved in a suitable solvent, often water or an alcohol like ethanol, to facilitate the reaction with the polar hydrazine.^[7]
- Hydrazine (often as hydrazine hydrate) is added to the formaldehyde solution, typically in a 1:1 molar ratio.^[7]
- The reaction is often exothermic and may require cooling to control the temperature. It generally proceeds readily at room temperature.^[7]
- The product, **formaldehyde hydrazone**, is highly reactive and may be used *in situ* for subsequent reactions. Isolation can be challenging due to its potential to polymerize.

Example Protocol: Synthesis of 4-formylimidazole-4-hydroxybenzhydrazone dihydrate

While a detailed, modern protocol for the isolation of pure, monomeric **formaldehyde hydrazone** is not readily available in the surveyed literature, the following procedure for a related hydrazone synthesis illustrates the general methodology.^[9]

Materials:

- 4-formylimidazole (1.0 mmol, 0.0961 g)
- 4-hydroxybenzhydrazine (1.0 mmol, 0.1522 g)

- 95% Ethanol (10 mL)

Procedure:

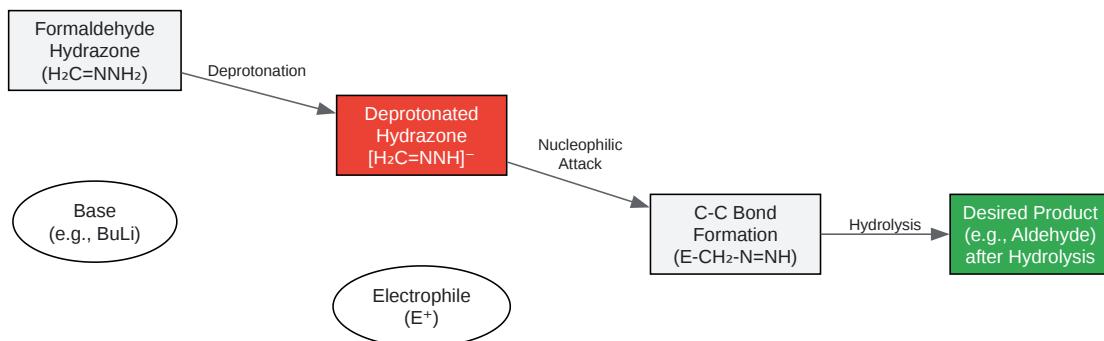
- Dissolve 4-formylimidazole and 4-hydroxybenzhydrazine in 10 mL of 95% ethanol in a round-bottom flask.
- Reflux the mixture for 5 hours.
- After cooling, filter the solution.
- Allow the filtrate to evaporate slowly at room temperature over several days to obtain colorless crystals of the product.

Key Applications and Signaling Pathways

Formaldehyde hydrazone is a versatile reagent in organic synthesis and has been implicated in toxicological pathways.

Synthetic Applications

A primary application of **formaldehyde hydrazone** and its derivatives is as a formyl anion equivalent.^[7] This "umpolung" or reversal of polarity allows the formyl carbon, which is typically electrophilic, to act as a nucleophile for the formation of carbon-carbon bonds.^[7]



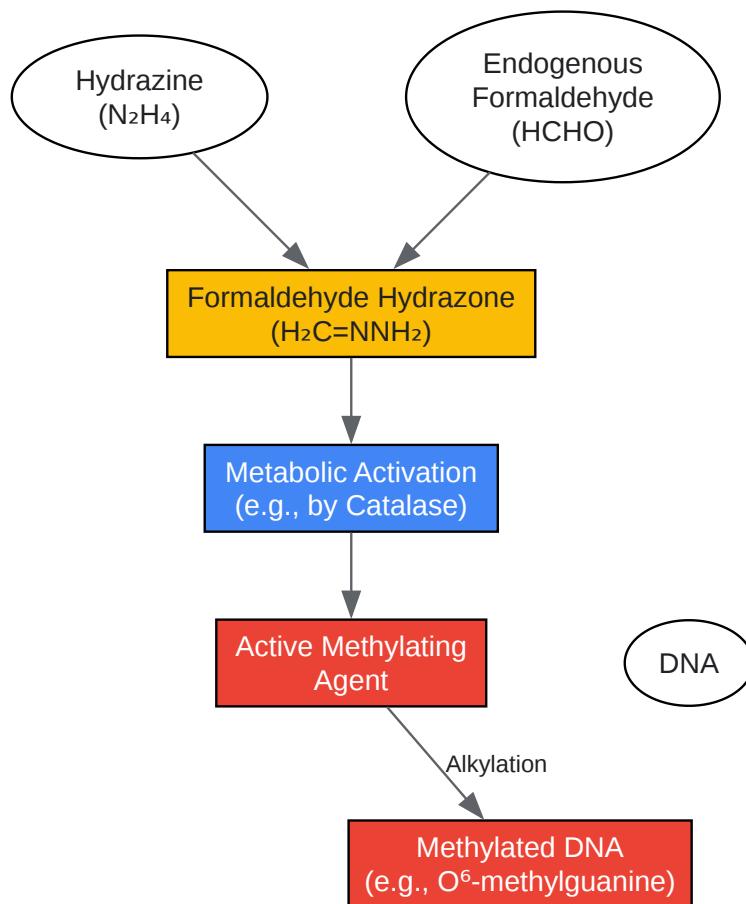
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Caption: Use of **formaldehyde hydrazone** as a formyl anion equivalent.

This strategy has been employed in various synthetic transformations, including asymmetric additions to carbonyl compounds to create chiral building blocks.[10]

Toxicological Significance

Hydrazine is a known carcinogen, and its toxicity is partly attributed to its in vivo reaction with endogenous formaldehyde. This reaction forms **formaldehyde hydrazone**, which can be metabolized into a DNA-methylating agent, leading to the formation of adducts like 7-methylguanine and O⁶-methylguanine in DNA.[11]



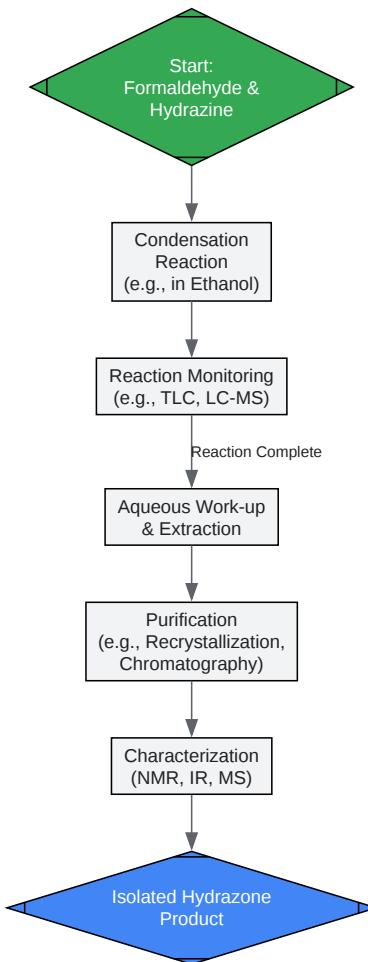
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Caption: Toxicological pathway of hydrazine via **formaldehyde hydrazone**.

Experimental Workflows and Reaction Mechanisms

Synthesis Workflow

The following diagram illustrates a typical laboratory workflow for the synthesis and subsequent use of a hydrazone.

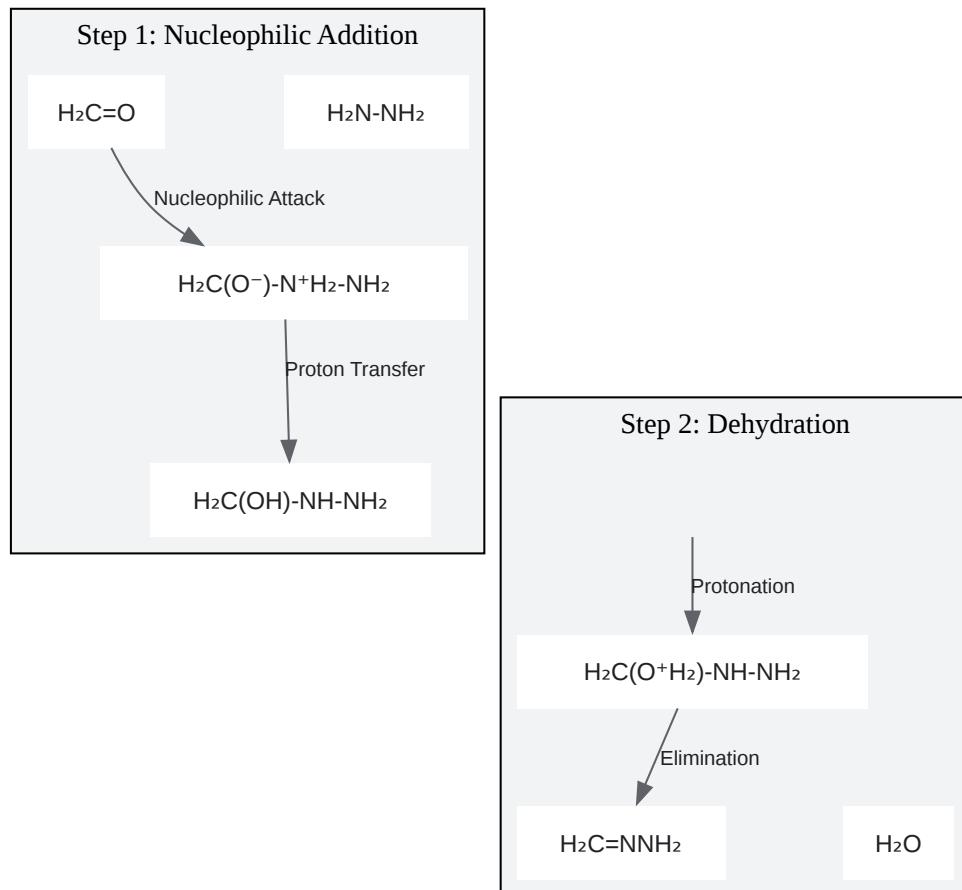


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Caption: General experimental workflow for hydrazone synthesis.

Mechanism of Hydrazone Formation

The formation of a hydrazone from an aldehyde and hydrazine proceeds in two main steps under acidic or neutral conditions: nucleophilic addition to form a tetrahedral intermediate, followed by dehydration.



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Caption: Mechanism of hydrazone formation from formaldehyde and hydrazine.

Conclusion

Formaldehyde hydrazone, despite its simple structure, is a compound of significant interest to researchers in organic synthesis and toxicology. Its discovery and the development of its chemistry are rooted in the foundational work of pioneers like Curtius and Fischer. As a readily accessible synthon, particularly as a formyl anion equivalent, it continues to be a valuable tool for the construction of complex molecules. Understanding its formation, properties, and reactivity is essential for its effective application in the laboratory and for appreciating its role in biological processes. This guide provides a core technical overview to support professionals in

drug development and chemical research in harnessing the potential of this fundamental chemical entity.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Formaldehyde Hydrazone: Discovery, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b192779#discovery-and-history-of-formaldehyde-hydrazone>]

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